

An In-depth Technical Guide to 1,3-Dimethylimidazolidine

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Compound of Interest

Compound Name: 1,3-Dimethylimidazolidine

Cat. No.: B15366825

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This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and spectral data of **1,3-Dimethylimidazolidine**.

Chemical Structure and Properties

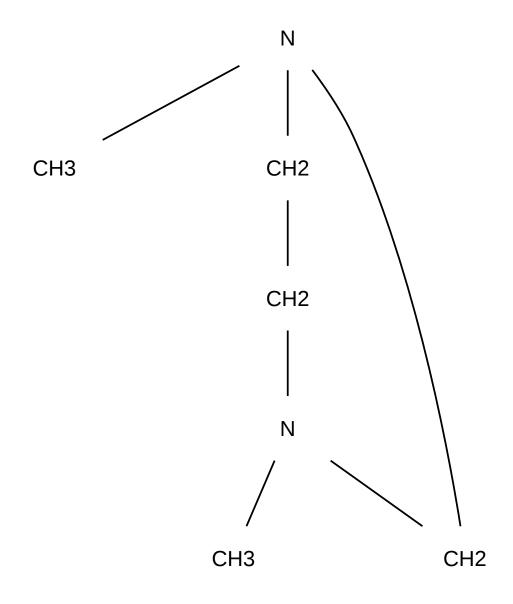
1,3-Dimethylimidazolidine is a saturated heterocyclic organic compound. It features a five-membered imidazolidine ring with two methyl groups attached to the nitrogen atoms at positions 1 and 3.

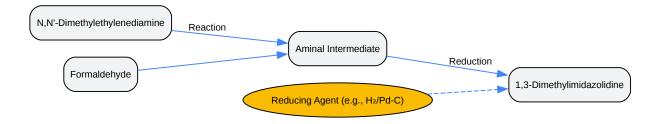
Chemical Identifiers:

- IUPAC Name: 1,3-dimethylimidazolidine[1]
- Molecular Formula: C₅H₁₂N₂[1]
- SMILES: CN1CCN(C1)C[1]
- InChl: InChl=1S/C5H12N2/c1-6-3-4-7(2)5-6/h3-5H2,1-2H3[1]
- InChlKey: SMWUDAKKCDQTPV-UHFFFAOYSA-N[1]

Below is a 2D representation of the chemical structure of **1,3-Dimethylimidazolidine**.







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References

- 1. 1,3-Dimethylimidazolidine | C5H12N2 | CID 12190571 PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1,3-Dimethylimidazolidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15366825#1-3-dimethylimidazolidine-chemical-structure]

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